

Spectroscopic Properties of Naphthol AS-G: A Technical Guide

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Compound of Interest

Compound Name: Naphthol AS-G

CAS No.: 91-96-3

Cat. No.: B1668979

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An In-depth Examination for Researchers and Drug Development Professionals

Naphthol AS-G (3-hydroxy-2-naphtho-o-anisidide) is a key intermediate in the synthesis of a variety of azo dyes and pigments. A thorough understanding of its spectroscopic properties is crucial for quality control, reaction monitoring, and the development of new applications in materials science and potentially in the pharmaceutical industry as a chromogenic substrate or labeling agent. This technical guide provides a comprehensive overview of the spectroscopic characteristics of **Naphthol AS-G**, including its ultraviolet-visible (UV-Vis) absorption, fluorescence, nuclear magnetic resonance (NMR), and infrared (IR) spectra. Detailed experimental protocols for these analytical techniques are also presented to facilitate reproducible research.

Physicochemical Properties

A summary of the key physicochemical properties of **Naphthol AS-G** is provided in Table 1. These properties are fundamental for its handling, dissolution, and application in various experimental setups.

Table 1: Physicochemical Properties of **Naphthol AS-G**

Property	Value
Chemical Name	3-hydroxy-2-naphtho-o-anisidide
Synonyms	Naphthol AS-G, Azoic Coupling Component 20
CAS Number	91-96-3
Molecular Formula	C ₁₈ H ₁₅ NO ₃
Molecular Weight	293.32 g/mol
Appearance	Beige to light grey powder
Melting Point	Approximately 248-250 °C[1]
Solubility	Insoluble in water; soluble in organic solvents like dimethylformamide (DMF) and alkaline solutions.

Spectroscopic Data

The spectroscopic data for **Naphthol AS-G** and its direct precursor, 3-hydroxy-2-naphthoic acid, are summarized in the following tables. While a complete set of publicly available, peer-reviewed spectroscopic data specifically for **Naphthol AS-G** is limited, the following information has been compiled from various sources and data for closely related analogues.

UV-Visible Absorption Spectroscopy

UV-Vis spectroscopy is instrumental in characterizing the electronic transitions within the molecule. The absorption maxima (λ_{max}) are influenced by the solvent environment.

Table 2: UV-Visible Absorption Data

Compound	Solvent	λ_{max} (nm)	Molar Absorptivity (ϵ) ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)
Naphthol AS-G derivative pigment	DMF	505	28,617
3-Hydroxy-2-naphthoic acid	Alcohol	232, 266, 328	63,096 ($\log \epsilon = 4.80$), 6,026 ($\log \epsilon = 3.78$), 1,905 ($\log \epsilon = 3.28$)

Note: Data for the **Naphthol AS-G** derivative pigment refers to the azo dye formed from **Naphthol AS-G**, not the intermediate itself.

Fluorescence Spectroscopy

Naphthol derivatives are known for their fluorescent properties. The emission spectrum is typically a mirror image of the absorption spectrum and is characterized by the wavelength of maximum emission.

Specific fluorescence emission data for **Naphthol AS-G** is not readily available in the reviewed literature. Researchers are encouraged to perform fluorescence spectroscopy to determine the emission maximum and quantum yield in various solvents.

Infrared (IR) Spectroscopy

FTIR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The characteristic vibrational frequencies for **Naphthol AS-G** are presented below.

Table 3: FTIR Peak Assignments for Naphthol AS Pigment Derivative

Wavenumber (cm ⁻¹)	Assignment
1697, 1683	C=O stretching (Amide I)
1602	C=C stretching (aromatic)
1551	N-H bending and C-N stretching (Amide II)
1508, 1490	C=C stretching (aromatic)
1145	C-O stretching

Note: These peak assignments are for a red azo pigment derived from a Naphthol AS compound and may slightly differ for pure **Naphthol AS-G**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

Detailed and assigned ¹H and ¹³C NMR spectra for **Naphthol AS-G** are not consistently available in the public domain. The data for its precursor, 3-hydroxy-2-naphthoic acid, is provided for reference.

Table 4: ¹³C NMR Chemical Shifts (δ) for 3-Hydroxy-2-naphthoic acid

Carbon Atom	Chemical Shift (ppm)
Assignments require experimental data and theoretical calculations not publicly available.	Data not available

Table 5: ¹H NMR Chemical Shifts (δ) for 3-Hydroxy-2-naphthoic acid

Proton	Chemical Shift (ppm)
Assignments require experimental data and theoretical calculations not publicly available.	Data not available

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

UV-Visible Spectrophotometry

Objective: To determine the absorption maxima (λ_{max}) and molar absorptivity (ϵ) of **Naphthol AS-G**.

Materials:

- **Naphthol AS-G**
- Spectrophotometric grade solvent (e.g., Dimethylformamide - DMF)
- Volumetric flasks and pipettes
- Quartz cuvettes (1 cm path length)
- UV-Vis spectrophotometer

Procedure:

- **Stock Solution Preparation:** Accurately weigh a precise amount of **Naphthol AS-G** (e.g., 10 mg) and dissolve it in the chosen solvent in a 100 mL volumetric flask to prepare a stock solution of known concentration.
- **Serial Dilutions:** Prepare a series of dilutions from the stock solution to obtain concentrations in the range of 1-20 $\mu\text{g/mL}$.
- **Spectrophotometer Setup:** Turn on the spectrophotometer and allow it to warm up for at least 30 minutes. Set the wavelength range to scan from 200 to 800 nm.
- **Blank Measurement:** Fill a quartz cuvette with the pure solvent to be used as a blank and record the baseline.
- **Sample Measurement:** Record the UV-Vis absorption spectrum for each of the diluted solutions.

- **Data Analysis:** Determine the wavelength of maximum absorbance (λ_{max}). Using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance at λ_{max} , c is the molar concentration, and l is the path length (1 cm), calculate the molar absorptivity (ϵ).

Fluorescence Spectroscopy

Objective: To determine the fluorescence emission spectrum and the wavelength of maximum emission for **Naphthol AS-G**.

Materials:

- **Naphthol AS-G** solution (prepared as for UV-Vis)
- Fluorescence cuvettes
- Spectrofluorometer

Procedure:

- **Instrument Setup:** Turn on the spectrofluorometer and allow the lamp to stabilize.
- **Excitation Wavelength Selection:** Set the excitation wavelength to the λ_{max} value obtained from the UV-Vis absorption spectrum.
- **Emission Scan:** Scan the emission spectrum over a wavelength range starting from the excitation wavelength to a longer wavelength (e.g., $\lambda_{\text{ex}} + 20 \text{ nm}$ to 800 nm).
- **Data Analysis:** Identify the wavelength of maximum fluorescence emission. The fluorescence intensity can be correlated with concentration for quantitative studies.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To obtain the infrared spectrum of **Naphthol AS-G** to identify its functional groups.

Materials:

- **Naphthol AS-G** (finely ground powder)
- FTIR grade Potassium Bromide (KBr), dried

- Agate mortar and pestle
- Pellet press
- FTIR spectrometer

Procedure:

- Sample Preparation (KBr Pellet Method):
 - Thoroughly grind 1-2 mg of **Naphthol AS-G** with approximately 200 mg of dry KBr in an agate mortar until a fine, homogeneous powder is obtained.
 - Transfer the powder to a pellet die.
 - Press the powder under high pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.
- Background Spectrum: Place the KBr pellet holder (without the sample pellet) in the FTIR spectrometer and record a background spectrum.
- Sample Spectrum: Place the sample pellet in the holder and record the FTIR spectrum.
- Data Analysis: The resulting spectrum will show absorption bands corresponding to the vibrational frequencies of the functional groups in **Naphthol AS-G**. Assign the major peaks to their corresponding functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra of **Naphthol AS-G** for detailed structural elucidation.

Materials:

- **Naphthol AS-G**
- Deuterated solvent (e.g., DMSO- d_6 , CDCl_3)
- NMR tubes (5 mm)

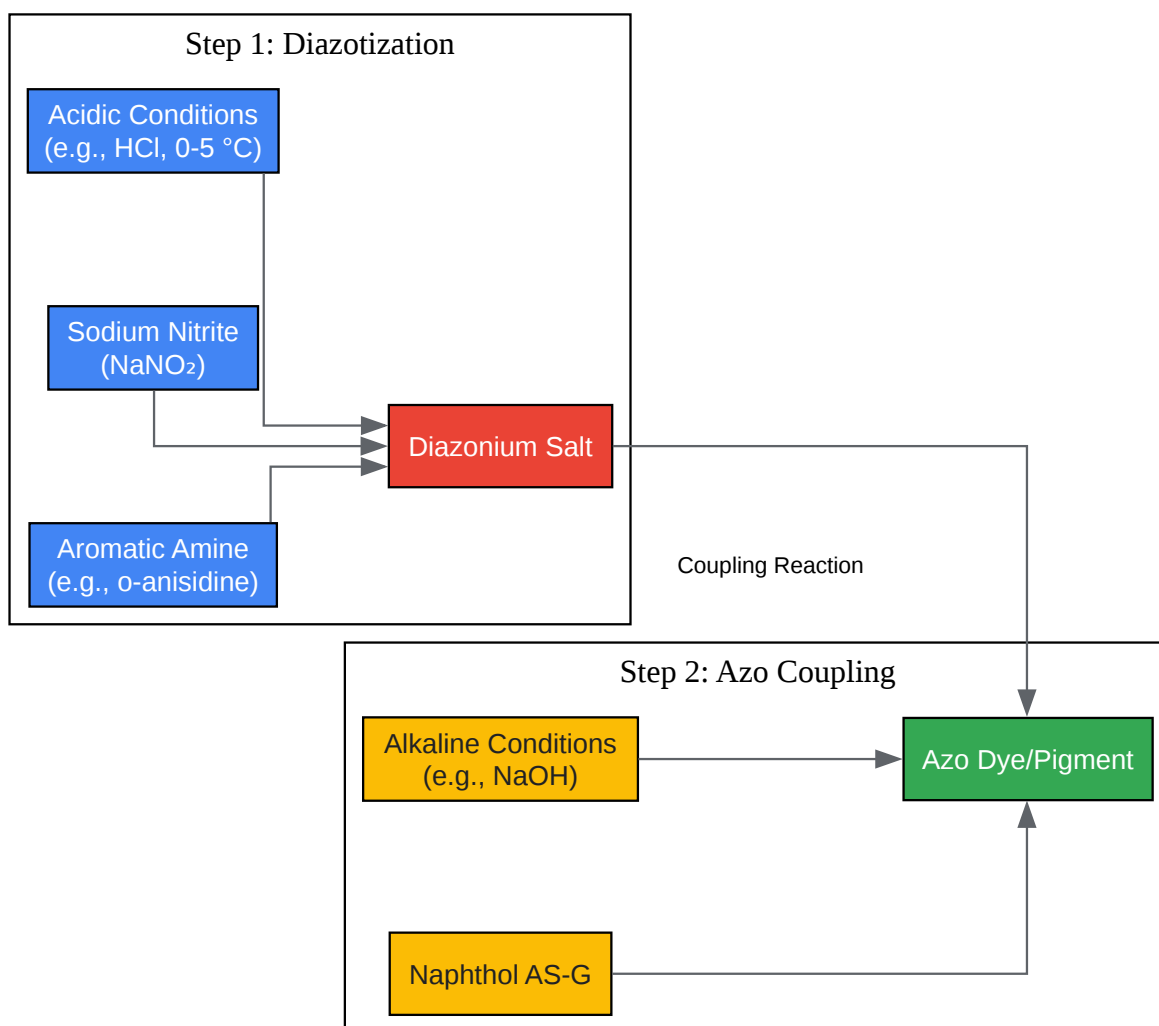
- NMR spectrometer

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of **Naphthol AS-G** for ^1H NMR or 20-50 mg for ^{13}C NMR in about 0.6-0.7 mL of the chosen deuterated solvent directly in the NMR tube.
- Instrument Setup: Insert the NMR tube into the spectrometer's probe.
- Shimming: Shim the magnetic field to achieve homogeneity, which is crucial for obtaining high-resolution spectra.
- Data Acquisition:
 - For ^1H NMR, acquire the spectrum using standard parameters.
 - For ^{13}C NMR, acquire the spectrum. A larger number of scans will likely be required due to the lower natural abundance of ^{13}C .
- Data Processing and Analysis: Process the raw data (Fourier transform, phase correction, and baseline correction). Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons. Assign the chemical shifts to the corresponding protons and carbons in the molecule.

Experimental Workflow Visualization

The primary application of **Naphthol AS-G** is in the synthesis of azo dyes. The general workflow for this process, known as azo coupling, is depicted in the following diagram.



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General workflow for the synthesis of an azo dye using **Naphthol AS-G**.

This guide provides a foundational understanding of the spectroscopic properties of **Naphthol AS-G** and the experimental methodologies for their determination. Further research to obtain high-resolution, fully assigned spectra will be invaluable for the broader scientific community.

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References

- 1. Preparation of ultrapure KBr pellet: New method for FTIR quantitative analysis | IJSAR [scienceijsar.com]
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